

Essential Safety and Operational Guidance for Handling CCI-006

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Compound of Interest

Compound Name: CCI-006

Cat. No.: B15578913

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IMMEDIATE ACTION REQUIRED: REVIEW ALL SAFETY PROTOCOLS BEFORE HANDLING CCI-006

This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **CCI-006**. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment. **CCI-006** is a selective inhibitor of mitochondrial respiration, and while specific toxicity data is not widely available, it should be handled with the utmost care as a potent bioactive compound.^{[1][2]}

Personal Protective Equipment (PPE) Requirements

Due to the potent nature of **CCI-006** and the absence of comprehensive toxicity data, a conservative approach to personal protection is mandatory. The following table summarizes the required PPE for handling **CCI-006** in both its solid (powder) and solution forms.

Operation	Body Part	Required PPE	Material/Standard
Handling Solid Compound	Respiratory	N95 or higher-rated respirator	NIOSH Approved
Eyes & Face	Safety glasses with side shields and face shield	ANSI Z87.1	
Hands	Double-gloving: chemical-resistant gloves (e.g., nitrile)	ASTM F1671	
Body	Laboratory coat, disposable gown	---	
Handling Solution	Respiratory	Not generally required if handled in a fume hood	---
Eyes	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1	
Hands	Chemical-resistant gloves (e.g., nitrile)	ASTM F1671	
Body	Laboratory coat	---	

Experimental Protocols: Safe Handling and Disposal

Receipt and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Don appropriate PPE (gloves and lab coat) before opening the shipping container.
- Verify the contents against the shipping manifest.

- Store **CCI-006** in a cool, dry, and dark place, away from incompatible materials.^[2] The solid form is typically stored at -20°C for long-term stability.^[2]

Weighing and Preparing Solutions:

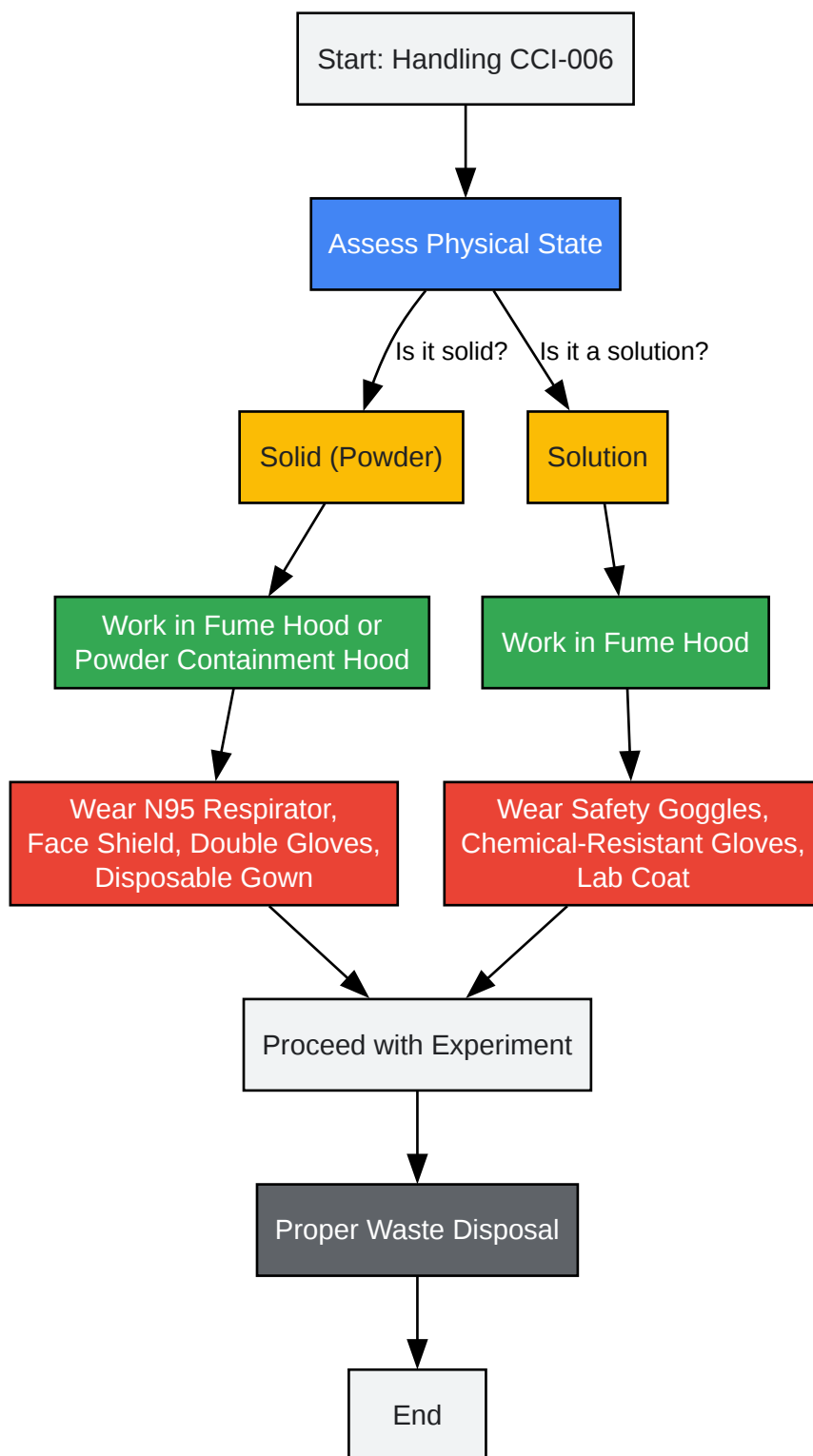
- Engineering Controls: All handling of solid **CCI-006** must be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Procedure:
 - Designate a specific area within the fume hood for handling **CCI-006**.
 - Don the full required PPE for handling solids as detailed in the table above.
 - Carefully weigh the desired amount of **CCI-006** powder. Use anti-static weighing dishes to prevent dispersal of the powder.
 - To prepare a solution, add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
 - Ensure the container is tightly sealed after preparation.
 - Decontaminate all surfaces and equipment used with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated disposables as hazardous waste.

Disposal Plan:

- Solid Waste: All disposable materials contaminated with **CCI-006**, including gloves, weigh boats, and pipette tips, must be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **CCI-006** and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved chemical waste disposal vendor in accordance with local, state, and federal regulations.

Workflow for PPE Selection

The following diagram outlines the logical steps for assessing the risks associated with handling **CCI-006** and selecting the appropriate personal protective equipment.



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Caption: PPE Selection Workflow for **CCI-006** Handling.

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References

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- [2. benchchem.com](https://www.benchchem.com) [benchchem.com]
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